

Operational Safety Guide: Handling 8-Oxotetradecanoic Acid in Research Environments

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Compound of Interest

Compound Name: 8-Oxotetradecanoic acid

CAS No.: 39747-88-1

Cat. No.: B150441

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Executive Summary & Risk Profile[2]

8-Oxotetradecanoic acid (a keto-derivative of Myristic acid) is a functionalized medium-to-long chain fatty acid.[1][2] While often used in metabolic research (fatty acid oxidation studies) and lipid synthesis, it presents specific handling challenges due to its lipophilic nature and potential for distinct biological activity compared to non-functionalized fatty acids.[2]

Core Safety Directive: Treat this compound as a Chemical Irritant with high skin permeability potential.[1][2] Due to the scarcity of specific toxicological data for this specific isomer, apply the Precautionary Principle: assume it possesses the irritant properties of myristic acid combined with the reactivity of an internal ketone.[1]

Physicochemical Hazard Analysis

Property	Characteristic	Operational Implication
Physical State	Solid (Waxy/Crystalline Powder)	Dust generation during weighing is the primary exposure vector.[1][2]
Lipophilicity	High (C14 Chain)	Critical: Readily crosses dermal barriers.[1][2] Latex gloves are insufficient; Nitrile is mandatory.[1][2]
Acidity	Weak Organic Acid (pKa ~4.[1][2]8)	Irritating to mucous membranes (eyes/lungs) upon contact.[1][2][3]
Reactivity	Ketone @ C8	Stable under normal conditions, but avoid strong oxidizers and reducing agents.[1][2]

Personal Protective Equipment (PPE) Matrix

This system is designed to create a "fail-safe" barrier.[1][2] The selection logic prioritizes permeation resistance and respiratory protection.[1][2][3]

PPE Selection Table

Protection Zone	Recommended Equipment	Technical Justification
Hand Protection	Nitrile Gloves (Min. [1][2] 0.11mm)	Fatty acids degrade latex. [1][2] Nitrile offers superior resistance to lipid-soluble organic acids. [1][2] Double- gloving recommended for solutions >10mM. [1][2]
Eye Protection	Chemical Safety Goggles	Standard safety glasses are insufficient for powders due to dust migration. [1][2] Goggles seal against airborne particulates. [1][2]
Respiratory	Fume Hood (Primary)	Engineering controls are superior to PPE. [1][2] If hood is unavailable, use N95/P100 respirator for solid handling. [1] [2]
Body Defense	Lab Coat (Cotton/Poly blend)	Must be buttoned to the neck. [1][2] Synthetic materials (pure polyester) should be avoided if using flammable solvents for solubilization. [1][2]

Operational Protocols

A. The "Zero-Dust" Weighing Protocol

Objective: Minimize airborne particulate generation to prevent inhalation exposure. [1][2]

- Preparation: Place the analytical balance inside a certified chemical fume hood. If this is impossible, use a static-dissipative weighing funnel to reduce particle repulsion. [1][2]
- Taring: Place the receiving vessel (vial/flask) on the balance and tare.

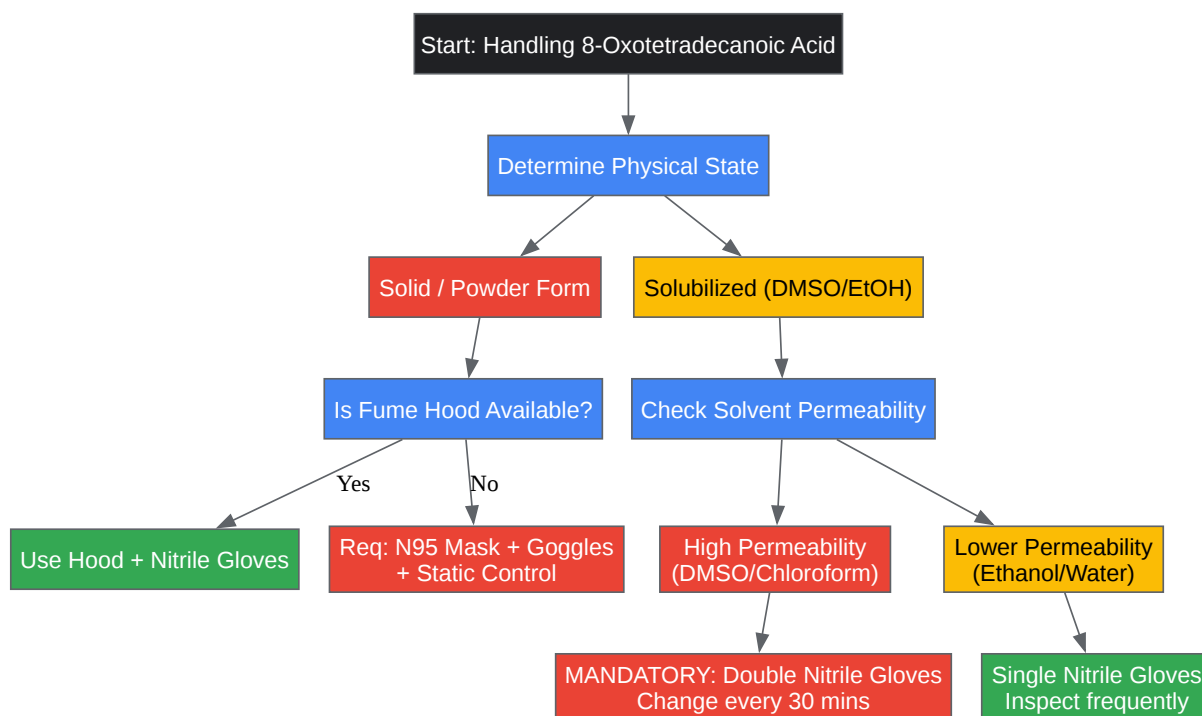
- Transfer: Use a micro-spatula (stainless steel).[1][2] Do not pour from the stock bottle. Transfer small amounts to avoid "dust clouds." [1][2]
- Seal: Cap the receiving vessel before removing it from the balance enclosure.
- Decontamination: Wipe the balance area with a tissue dampened with 70% Ethanol or Isopropanol immediately after use.[1][2]

B. Solubilization & Handling Logic

8-Oxotetradecanoic acid is hydrophobic.[1][2] It requires organic solvents (DMSO, Ethanol, Chloroform) for stock solutions. This introduces a "Vehicle Hazard"—the solvent can carry the chemical through the skin faster than the solid alone.[1]

Visualization: Operational Decision Logic

The following diagram outlines the decision process for safe handling based on the physical state of the reagent.



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Caption: Decision logic for PPE adaptation based on physical state and solvent vehicle risks.

Emergency Response & Spill Management Spill Cleanup Workflow

Scenario: You have spilled 500mg of solid powder on the benchtop.

- Isolate: Alert nearby personnel. Mark the area.
- PPE Up: Ensure goggles and gloves are secure.[1][2]

- Contain: Cover the powder with a damp paper towel (water or ethanol).[1][2] Why? This prevents the powder from becoming airborne during wiping.[1]
- Collect: Scoop up the damp material and place it in a solid hazardous waste container.
- Wash: Clean the surface with soap and water (to remove fatty residues) followed by ethanol. [1][2]

First Aid Measures

- Eye Contact: Flush immediately with water for 15 minutes.[1][2][3] The acidity can cause corneal opacity if untreated.[1][2]
- Skin Contact: Wash with soap and water.[1][2] Do not use solvents (like ethanol) to wash skin, as this may increase absorption of the fatty acid.
- Inhalation: Move to fresh air. If coughing persists, seek medical attention (potential for chemical pneumonitis).[1][2]

Disposal & Environmental Stewardship[1][2]

Do not dispose of **8-Oxotetradecanoic acid** down the drain.[1][2] As a long-chain fatty acid derivative, it has high biological oxygen demand (BOD) and potential aquatic toxicity.[1][2]

Waste Stream	Classification	Container Type
Solid Waste	Hazardous Chemical Solid	HDPE Wide-Mouth Jar
Liquid Waste	Organic Solvent Waste	Glass/HDPE Carboy (Solvent Compatible)
Contaminated Sharps	Hazardous Sharps	Puncture-Proof Bin

Labeling Requirement: Clearly label waste as "Non-Halogenated Organic - Fatty Acid Derivative."

References

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